

An In-depth Technical Guide on (S)-2-Benzyl-3-hydroxypropyl acetate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-2-Benzyl-3-hydroxypropyl acetate

Cat. No.: B058108

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **(S)-2-Benzyl-3-hydroxypropyl acetate**, a key intermediate in the synthesis of various pharmaceutical compounds.

Physicochemical Properties

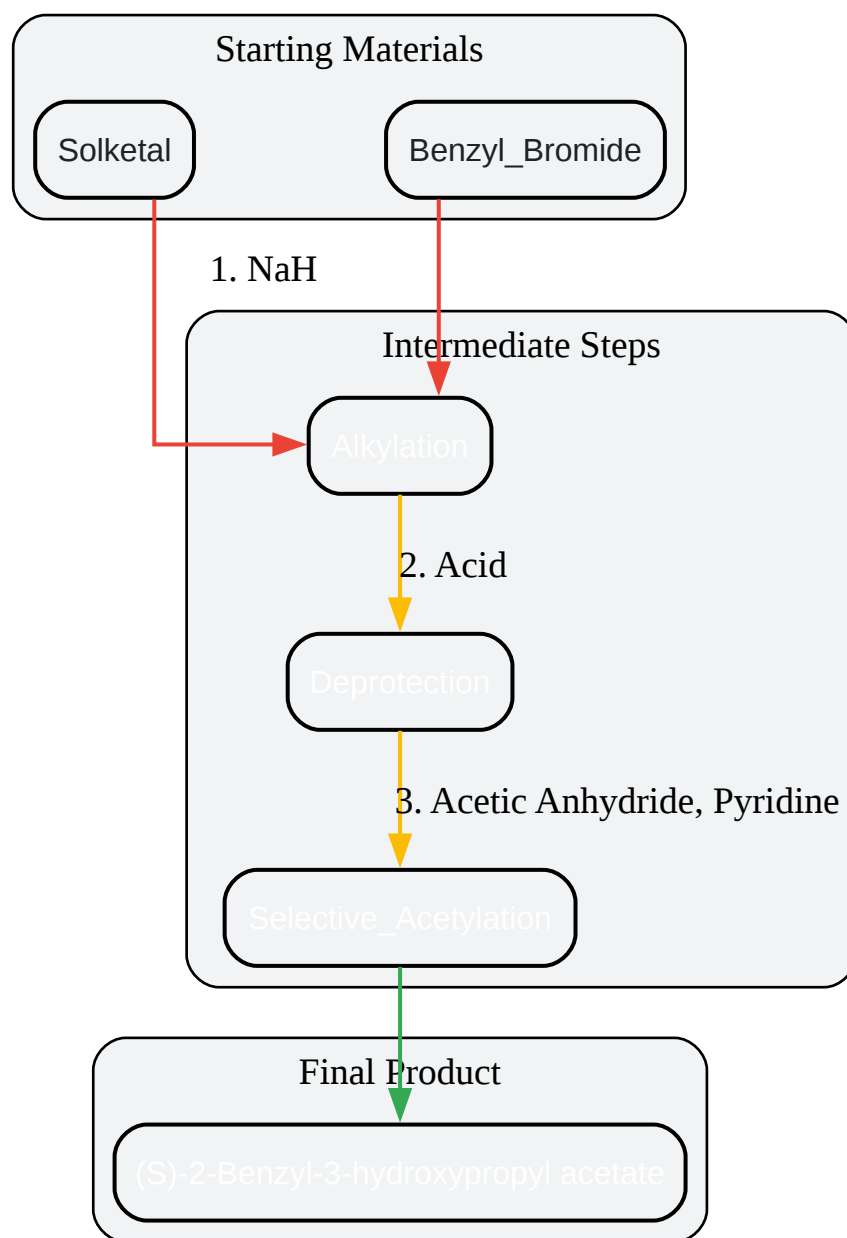
| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₂ H ₁₆ O ₃ [1][2][3] |
| Molecular Weight | 208.26 g/mol [1][2] |
| CAS Number | 110270-52-5[1] |
| Appearance | Light Yellow Oil[4] |
| Storage | 2-8°C Refrigerator[1][2] |
| Solubility | Chloroform, DCM, Ethyl Acetate, Methanol[4] |

Chemical Structure and Synthesis

(S)-2-Benzyl-3-hydroxypropyl acetate is an organic ester. Its chemical structure consists of a benzyl group attached to a propylene glycol backbone, with an acetate group at the primary

hydroxyl position and a secondary hydroxyl group.

A logical workflow for the potential synthesis of this compound, based on general organic chemistry principles, is outlined below. This diagram illustrates a conceptual pathway and does not represent a specific, validated experimental protocol.



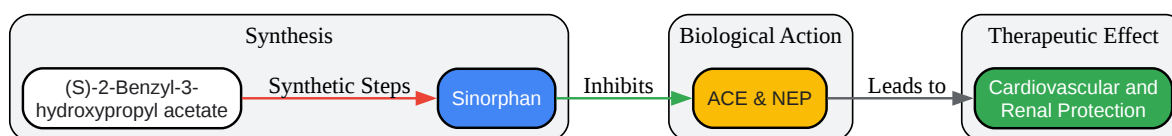
[Click to download full resolution via product page](#)

Caption: Conceptual synthetic workflow for **(S)-2-Benzyl-3-hydroxypropyl acetate**.

Applications in Drug Development

(S)-2-Benzyl-3-hydroxypropyl acetate serves as a crucial intermediate in the synthesis of Sinorphan.[1][4] Sinorphan is recognized as an inhibitor of both angiotensin-converting enzyme (ACE) and neutral endopeptidase (NEP).[1][4] The development of such dual inhibitors is a significant area of research in cardiovascular and renal therapeutics.

The relationship between these compounds and their therapeutic target is illustrated in the signaling pathway diagram below.



[Click to download full resolution via product page](#)

Caption: Role of **(S)-2-Benzyl-3-hydroxypropyl acetate** in therapeutic intervention.

Experimental Protocols

While specific experimental protocols for the synthesis of Sinorphan from **(S)-2-Benzyl-3-hydroxypropyl acetate** are proprietary and vary between research groups, a general methodological framework can be described.

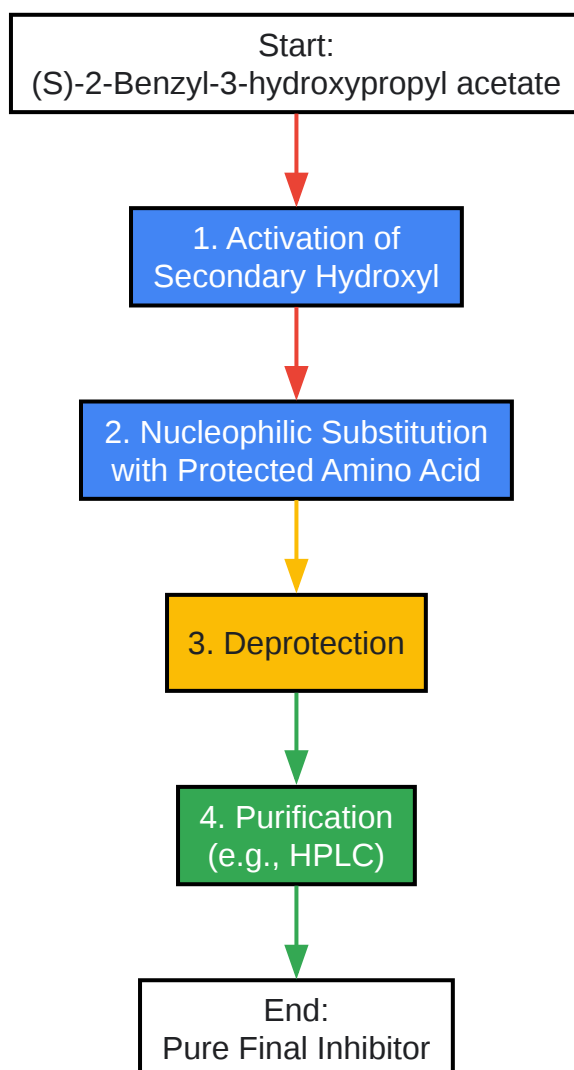
General Protocol for the Synthesis of a Peptide-like Inhibitor from an Alcohol Intermediate:

- **Activation of the Hydroxyl Group:** The secondary hydroxyl group of **(S)-2-Benzyl-3-hydroxypropyl acetate** is typically activated to facilitate nucleophilic substitution. This can be achieved by converting it into a good leaving group, such as a tosylate or mesylate, by reacting it with the corresponding sulfonyl chloride in the presence of a non-nucleophilic base like pyridine.
- **Nucleophilic Substitution:** The activated intermediate is then reacted with the desired nucleophile. In the context of synthesizing a peptide-like molecule, this would involve the

amine group of an amino acid or a peptide fragment. The reaction is typically carried out in a polar aprotic solvent.

- Deprotection: Any protecting groups on the amino acid or peptide fragment are removed under appropriate conditions. For instance, a Boc protecting group is removed with a strong acid like trifluoroacetic acid, while an Fmoc group is removed with a base like piperidine.
- Purification: The final product is purified using chromatographic techniques such as column chromatography or high-performance liquid chromatography (HPLC) to achieve the desired level of purity for biological assays.

The logical flow of these experimental steps is depicted in the following diagram.



[Click to download full resolution via product page](#)

Caption: General experimental workflow for inhibitor synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. pharmaffiliates.com [pharmaffiliates.com]
- 2. pharmaffiliates.com [pharmaffiliates.com]
- 3. Buy Online CAS Number 110270-49-0 - TRC - (R)-2-Benzyl-3-hydroxypropyl Acetate | LGC Standards [lgcstandards.com]
- 4. (S)-2-Benzyl-3-hydroxypropyl Acetate | 110270-52-5 [amp.chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide on (S)-2-Benzyl-3-hydroxypropyl acetate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b058108#s-2-benzyl-3-hydroxypropyl-acetate-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com